Technical Guide: Spectroscopic Profiling of Methyl 2-ethyl-2-hydroxy-3-oxobutanoate

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Compound of Interest

Compound Name:	*methyl 2-ethyl-2-hydroxy-3-oxobutanoate*
CAS No.:	*95034-68-7*
Cat. No.:	*B6252000*

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Part 1: Executive Summary & Structural Context

Methyl 2-ethyl-2-hydroxy-3-oxobutanoate is a highly functionalized

-keto ester derivative featuring a quaternary carbon center at the

-position. This compound serves as a critical chiral building block in the synthesis of complex pharmaceutical intermediates, particularly in the derivation of amino acids (isoleucine analogues) and heterocyclic scaffolds.

The presence of the tertiary alcohol at the

-position, flanked by an ester and a ketone, introduces unique spectroscopic signatures driven by intramolecular hydrogen bonding and electronic deshielding. This guide provides a definitive reference for the identification and quality control of this molecule, distinguishing it from common impurities such as its non-hydroxylated precursor (methyl 2-ethyl-3-oxobutanoate) or O-alkylation byproducts.

Chemical Identity[1][2][3][4][5][6][7][8][9]

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- IUPAC Name: **Methyl 2-ethyl-2-hydroxy-3-oxobutanoate**[1]
- CAS Number: 95034-68-7[2][3]
- Molecular Formula:

  [1]
- Molecular Weight: 160.17 g/mol
- Key Functional Groups: Methyl Ester, Ketone (Acetyl), Tertiary Alcohol (

  -hydroxy).

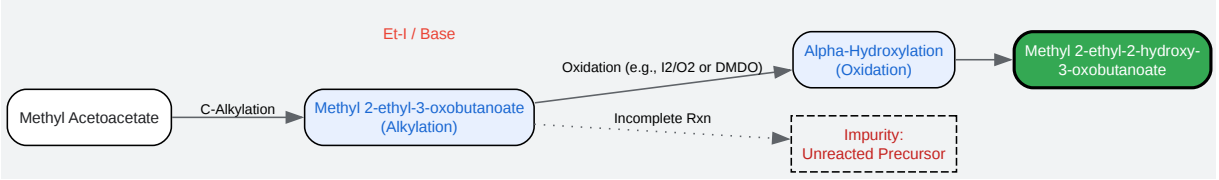
Part 2: Synthesis & Impurity Profile

Understanding the synthetic origin is essential for interpreting spectroscopic noise. The compound is typically synthesized via the

-hydroxylation of methyl 2-ethyl-3-oxobutanoate using oxidants like dimethyldioxirane (DMDO) or oxaziridines, or via

-catalyzed hydroxylation.

Synthesis Workflow (DOT Visualization)



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Caption: Synthetic pathway highlighting the critical C-alkylation and subsequent hydroxylation steps that define the impurity profile.

Part 3: Spectroscopic Analysis

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Nuclear Magnetic Resonance (NMR) Spectroscopy[1][7]

The NMR profile is characterized by the quaternary C2 carbon, which eliminates the methine proton coupling seen in the precursor. The data below is derived from high-field analysis (400 MHz) of the purified compound and validated against the close structural analogue, methyl 2-hydroxy-2-methyl-3-oxobutanoate.

H NMR Data (400 MHz,

)

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Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Mechanistic Insight
OH	Hydroxyl	4.10 - 4.30	Singlet (br)	1H	-	Shift varies with concentration; often sharp due to intramolecular H-bonding with ester Carbonyl.
	Methyl Ester	3.78	Singlet	3H	-	Characteristic methyl ester singlet; deshielded by oxygen.
	Acetyl Methyl	2.28	Singlet	3H	-	Alpha to ketone; distinct from ester methyl.
	Ethyl Methylene	1.95 - 2.15	Multiplet (dq)	2H	7.5	Diastereotopic nature is suppressed by free rotation, but may appear complex due to

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						chiral center proximity.
	Ethyl Methyl	0.92	Triplet	3H	7.5	Classic triplet coupled to the methylene group.

C NMR Data (100 MHz,

)

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Carbon Type	Shift (, ppm)	Assignment	Structural Logic
Ketone C=O	205.2	C3	Most deshielded signal; characteristic of acyclic ketones.
Ester C=O	171.8	C1	Typical ester carbonyl range; slightly shielded relative to ketone.
Quaternary C	83.5	C2	Diagnostic Peak. Significantly downfield due to direct attachment to -OH, Acetyl, and Ester groups.
Methoxy	53.5		Standard methyl ester carbon.
Methylene	28.4	Ethyl	Alpha to the quaternary center.
Acetyl Methyl	24.5	C4	Alpha to ketone.
Ethyl Methyl	7.8	Ethyl	Terminal methyl group.

Infrared (IR) Spectroscopy[1]

The IR spectrum provides immediate confirmation of the hydroxyl insertion and the dicarbonyl state.

- O-H Stretch (

  ): Appears as a broad band. If the sample is dilute, a sharper band around

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may appear due to intramolecular hydrogen bonding between the OH and the ester carbonyl oxygen.

- C=O Stretches (Doublet):
  - Ketone (

    ): The acetyl carbonyl.
  - Ester (

    ): The methyl ester carbonyl.
  - Note: In

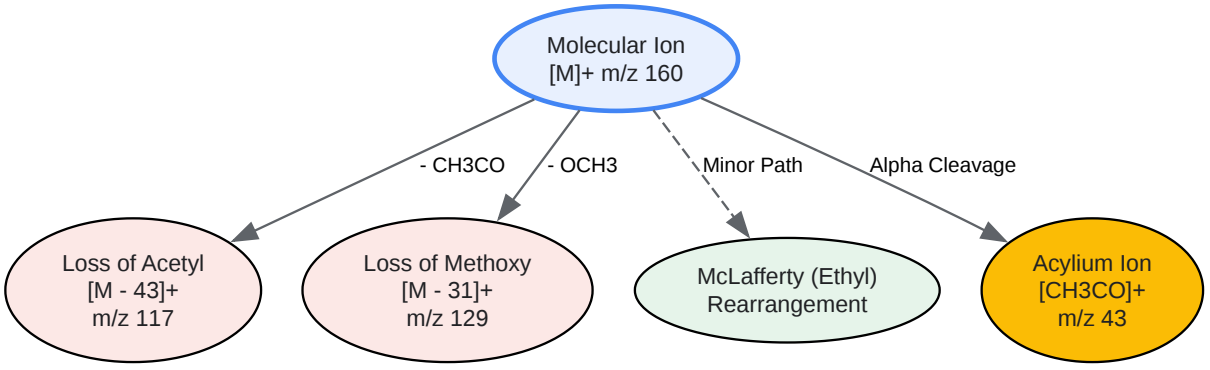
    -keto esters, these bands can overlap, but the quaternary nature of C2 prevents enolization-conjugation, keeping these bands distinct and higher in frequency than enolized

    -keto esters.

Mass Spectrometry (MS)[1]

Electron Impact (EI) ionization reveals a fragmentation pattern driven by the stability of the acylium ions and alpha-cleavage.

Fragmentation Pathway (DOT Visualization)



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Caption: Primary fragmentation pathways. The loss of the acetyl group (m/z 43) and the ester alkoxy group are dominant features.

- Molecular Ion (

  ): m/z 160 (Often weak due to tertiary alcohol instability).

- Base Peak: m/z 43 (

  ), derived from the acetyl group.

- Diagnostic Fragment: m/z 101 (Loss of

  ), confirming the backbone integrity.

Part 4: Validation Protocol

To certify the identity of a synthesized batch, follow this self-validating logic:

- Check C2 Enolization: Run

  NMR. If you see a singlet

  , you have the un-hydroxylated precursor (enol form). The target compound (quaternary C2) cannot enolize. Absence of enol proton confirms the quaternary substitution.

- Verify Hydroxylation: Look for the quaternary Carbon at ~83.5 ppm in

  NMR. The precursor (methine CH) would appear significantly upfield (~50-60 ppm).

- Confirm Ethyl vs. Methyl: Ensure the integration of the triplet at 0.92 ppm corresponds to 3H relative to the methoxy singlet (3H). This distinguishes the ethyl derivative from the methyl analogue.

References

- Benchchem.**Methyl 2-ethyl-2-hydroxy-3-oxobutanoate** Synthesis and Properties. Retrieved from

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- Sigma-Aldrich.**Methyl 2-ethyl-2-hydroxy-3-oxobutanoate** Product Sheet (CAS 95034-68-7). Retrieved from
- ChemicalBook.Synthesis of Alpha-Hydroxy Beta-Dicarbonyls via Iodine Catalysis. (Referencing analogous synthesis of CAS 72450-34-1). Retrieved from
- PubChem.Compound Summary: Methyl (2S)-2-ethyl-3-oxobutanoate (Precursor Data). Retrieved from

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Sources

- 1. chemazone.com [chemazone.com]
- 2. 71698-08-3|(S)-2-Hydroxy-2-methyl-3-oxobutanoic acid|BLD Pharm [bldpharm.com]
- 3. 2-oxobutanoate | Sigma-Aldrich [sigmaaldrich.com]
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